

# Technical Safety & Application Guide: 3-Aminopentane-d5

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## Compound of Interest

Compound Name: 3-Aminopentane-d5

Cat. No.: B12389926

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## Executive Summary

**3-Aminopentane-d5** (1-Ethylpropylamine-d5) is a high-purity, stable isotope-labeled analog of 3-aminopentane. It serves as a critical Internal Standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS) workflows. Its primary utility lies in the precise quantification of aliphatic amines in complex biological matrices, where it corrects for ionization suppression, matrix effects, and extraction variability.

This guide synthesizes critical safety data, handling protocols, and analytical best practices. It moves beyond the standard Safety Data Sheet (SDS) by providing the mechanistic rationale behind safety controls and experimental design.

## Chemical Identity & Physicochemical Specifications<sup>[1][2][3][4][5][6]</sup>

**3-Aminopentane-d5** is a deuterated secondary alkylamine. The introduction of five deuterium atoms alters its mass-to-charge ratio (

) without significantly impacting its chromatographic retention time or chemical reactivity compared to the unlabeled analyte.

## Table 1: Technical Specifications

Property	Specification
Chemical Name	3-Aminopentane-d5
Synonyms	1-Ethylpropylamine-d5; 3-Pentanamine-d5
CAS Number	1219802-43-3 (Labeled); 616-24-0 (Unlabeled)
Molecular Formula	
Molecular Weight	92.19 g/mol (vs. 87.16 g/mol for unlabeled)
Isotopic Purity	98 atom % D
Chemical Purity	98%
Appearance	Colorless to light yellow liquid
Boiling Point	~90–92 °C (Estimated based on parent)
Flash Point	~2 °C (Closed Cup) - Highly Flammable
pKa	~10.7 (Strong base)

## Hazard Identification & Risk Assessment

As a low-molecular-weight aliphatic amine, **3-Aminopentane-d5** exhibits significant volatility and basicity. The safety profile is dominated by its corrosivity and flammability.

### Core Hazards (GHS Classification)

- Flammable Liquids (Category 2): Highly flammable liquid and vapor.[1]
- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.
- Serious Eye Damage/Eye Irritation (Category 1): Causes serious eye damage.

## Mechanistic Toxicology

The corrosivity of **3-Aminopentane-d5** stems from its high pKa (~10.7). Upon contact with biological tissue, the unprotonated amine group rapidly accepts protons from water in the tissue, generating hydroxide ions (

) . This results in liquefactive necrosis, where the tissue proteins are denatured and fats are saponified, allowing the chemical to penetrate deeper.

**Critical Warning:** Unlike acid burns, which form a protective eschar (scab) that limits penetration, amine burns can continue to damage tissue until fully neutralized and washed away.

## Safe Handling & Storage Protocols

To maintain the isotopic integrity of the standard and ensure personnel safety, specific protocols must be followed.

## Preventing H/D Exchange

Deuterium on the carbon backbone is stable. However, if the amine protons (

) were deuterated (

), they would rapidly exchange with atmospheric moisture. **3-Aminopentane-d5** typically has deuterium on the alkyl chain (e.g., positions 2,2,3,4,4-d5), rendering it chemically stable.

- Protocol: Store under an inert atmosphere (Argon or Nitrogen) to prevent reaction with atmospheric

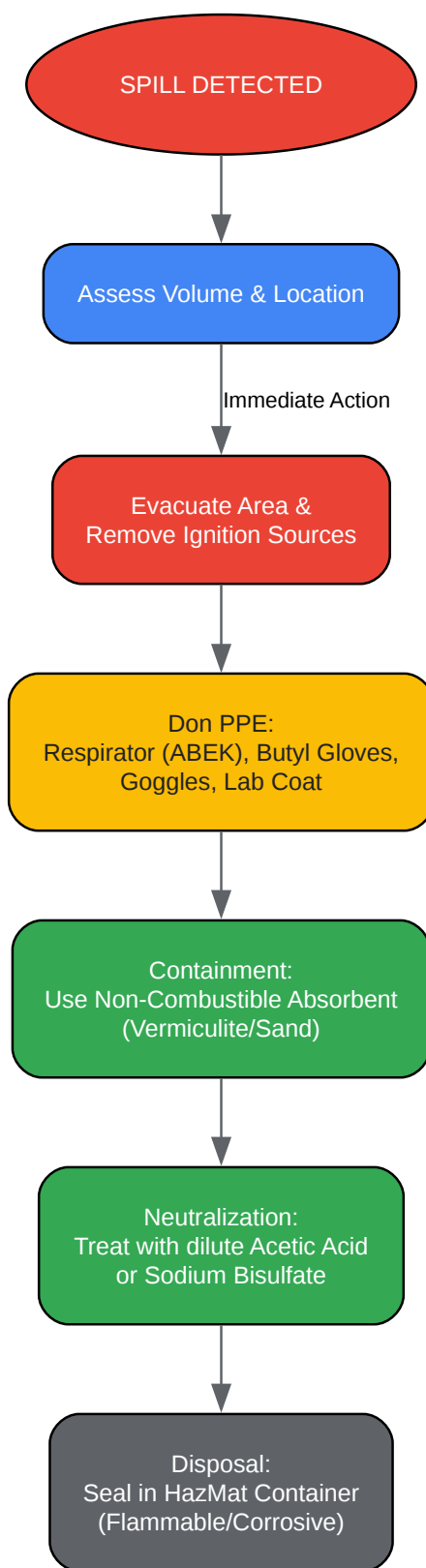
, which forms carbamates with primary amines.

## Storage Conditions

- Temperature: Refrigerate at 2–8 °C.
- Container: Tightly sealed glass vials with PTFE-lined caps. Avoid metal containers that may catalyze decomposition over long periods.
- Segregation: Store away from strong oxidizers (e.g., permanganates, peroxides) and acids.

## Emergency Response Workflow

The following diagram outlines the decision logic for an accidental spill, prioritizing containment of the flammability hazard followed by neutralization of the corrosive threat.



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Figure 1: Emergency response decision tree for **3-Aminopentane-d5** spills. Note the prioritization of ignition source removal due to the low flash point (~2°C).

## Analytical Application: Internal Standard in LC-MS

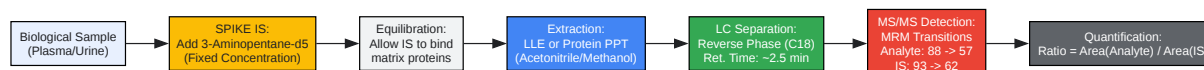
In quantitative bioanalysis, **3-Aminopentane-d5** is the "Gold Standard" for normalizing data. Because it is chemically identical to the analyte but distinct in mass, it compensates for errors at every stage of the workflow.

### The Mechanism of Correction

- **Extraction Efficiency:** If only 80% of the analyte is recovered during liquid-liquid extraction (LLE), the d5-analog will also recover at ~80%. The ratio remains constant.
- **Matrix Effects:** If co-eluting phospholipids suppress ionization in the MS source, both the analyte and the d5-analog are suppressed equally.
- **Injection Volume:** Minor variations in autosampler injection volume are negated by the ratio-metric calculation.

### Experimental Workflow

The following diagram illustrates the integration of **3-Aminopentane-d5** into a standard bioanalytical extraction protocol.



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Figure 2: LC-MS/MS quantification workflow. The Internal Standard (IS) is added immediately to the raw sample to track all subsequent variations.

### Mass Spectrometry Tuning

When tuning the mass spectrometer (e.g., Triple Quadrupole), expect the following transitions:

- Parent (Q1):

93.1

- Daughter (Q3):

62.1 (Loss of ammonia and fragmentation of the alkyl chain).

- Note: Ensure the mass window is narrow enough to avoid "cross-talk" from the unlabeled analyte (

88.1), although the +5 Da shift usually provides sufficient resolution.

## References

- Santa Cruz Biotechnology. **3-Aminopentane-d5** Safety Data Sheet & Product Information. Retrieved from
- Thermo Fisher Scientific. 3-Aminopentane Safety Data Sheet (Unlabeled Parent). Retrieved from
- LGC Standards. 3-Aminopentane-2,2,3,4,4-d5 Certificate of Analysis. Retrieved from
- PubChem. 3-Pentanamine Compound Summary (CID 12019). National Library of Medicine. Retrieved from
- ResolveMass Laboratories. Deuterated Internal Standards for LC-MS: Selection & Custom Synthesis. Retrieved from

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- [1. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]

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